

Safeguarding Your Research: A Comprehensive Guide to Handling ML221

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Compound of Interest

Compound Name: ML221

Cat. No.: B15608583

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **ML221**, a potent and selective small-molecule functional antagonist of the apelin receptor (APJ). Adherence to these protocols is crucial for personnel safety and environmental protection.

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **ML221**, particularly in its powdered form, the following personal protective equipment is mandatory to prevent accidental exposure:

- **Eye Protection:** Safety goggles are required to protect the eyes from any airborne particles of the compound.
- **Hand Protection:** Chemical-resistant gloves are essential. Nitrile or neoprene gloves are recommended for their durability and resistance.
- **Body Protection:** A laboratory coat must be worn to protect the skin and clothing from potential contamination.
- **Respiratory Protection:** To avoid inhalation of fine particles, a dust mask or a respirator should be used, especially when weighing or transferring the powder.

Operational Plan: From Handling to Disposal

A systematic approach to handling and disposing of **ML221** will minimize risks within the laboratory.

Handling Procedures:

- **Preparation:** Before handling, ensure that the designated workspace is clean and uncluttered. Have all necessary equipment, including PPE and waste containers, readily available.
- **Weighing and Reconstitution:** When weighing the powdered form of **ML221**, perform the task in a well-ventilated area or a chemical fume hood to minimize inhalation risks. When preparing solutions, add the solvent to the solid compound slowly to avoid splashing. **ML221** is soluble in DMSO.[1]
- **Spill Management:** In the event of a spill, calmly assess the situation. For small powder spills, gently cover with a damp paper towel to avoid creating dust, and then wipe the area clean. For liquid spills, absorb with an inert material and place it in a sealed container for disposal. Always wear appropriate PPE during cleanup.

Disposal Plan:

ML221 is classified as a combustible solid and is severely hazardous to water (Water Hazard Class 3).[2] Therefore, it is imperative to follow proper disposal protocols and never dispose of **ML221** down the drain or in regular trash.[2]

- **Solid Waste:**
 - Collect all solid **ML221** waste, including contaminated items like weighing paper, pipette tips, and gloves, in a designated hazardous waste container.[2]
 - The container must be clearly labeled as "Hazardous Waste," "Combustible Solid," and "Marine Pollutant," and include the full chemical name "**ML221**".[2]
 - Ensure the container has a secure lid to prevent spills and the release of dust.[2]
- **Liquid Waste:**

- Solutions containing **ML221** should be collected in a separate, clearly labeled hazardous waste container for liquid chemical waste.[\[2\]](#)
- The container should be leak-proof and stored in secondary containment to prevent spills.[\[2\]](#)
- Label the container with "Hazardous Waste," the name of the solvent(s) used, and "Contains **ML221** (Water Hazard Class 3)".[\[2\]](#)
- Do not mix **ML221** solutions with other solvent waste streams unless explicitly permitted by your institution's hazardous waste management plan.[\[2\]](#)
- Storage Pending Disposal:
 - Store all hazardous waste containers in a designated and well-ventilated satellite accumulation area within the laboratory.[\[2\]](#)
 - Keep the storage area away from sources of ignition, such as open flames or hot plates, due to the combustible nature of **ML221**.[\[2\]](#)
 - Arrange for timely pickup of hazardous waste by your institution's Environmental Health and Safety (EHS) department.[\[2\]](#)

Quantitative Data Summary

For quick reference, the key physicochemical and in vitro activity data for **ML221** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₁ N ₃ O ₆ S	[1][3]
Molecular Weight	385.35 g/mol	[1][3]
Physical Form	Powder	[2]
Color	White to beige	[2]
Solubility in DMSO	5 mg/mL (clear, warmed)	[2]
Storage Temperature	2-8°C	[2]
IC ₅₀ (cAMP Assay)	0.70 µM	[3]
IC ₅₀ (β-arrestin Assay)	1.75 µM	[3]
Selectivity over AT ₁ Receptor	>37-fold (IC ₅₀ > 79 µM)	[3]
Hepatocyte Toxicity	No toxicity observed at concentrations >50 µM	[1][3][4]
Water Hazard Class (WGK)	3 - Severely hazardous to water	[2]
Storage Class Code	11 - Combustible Solids	[2]

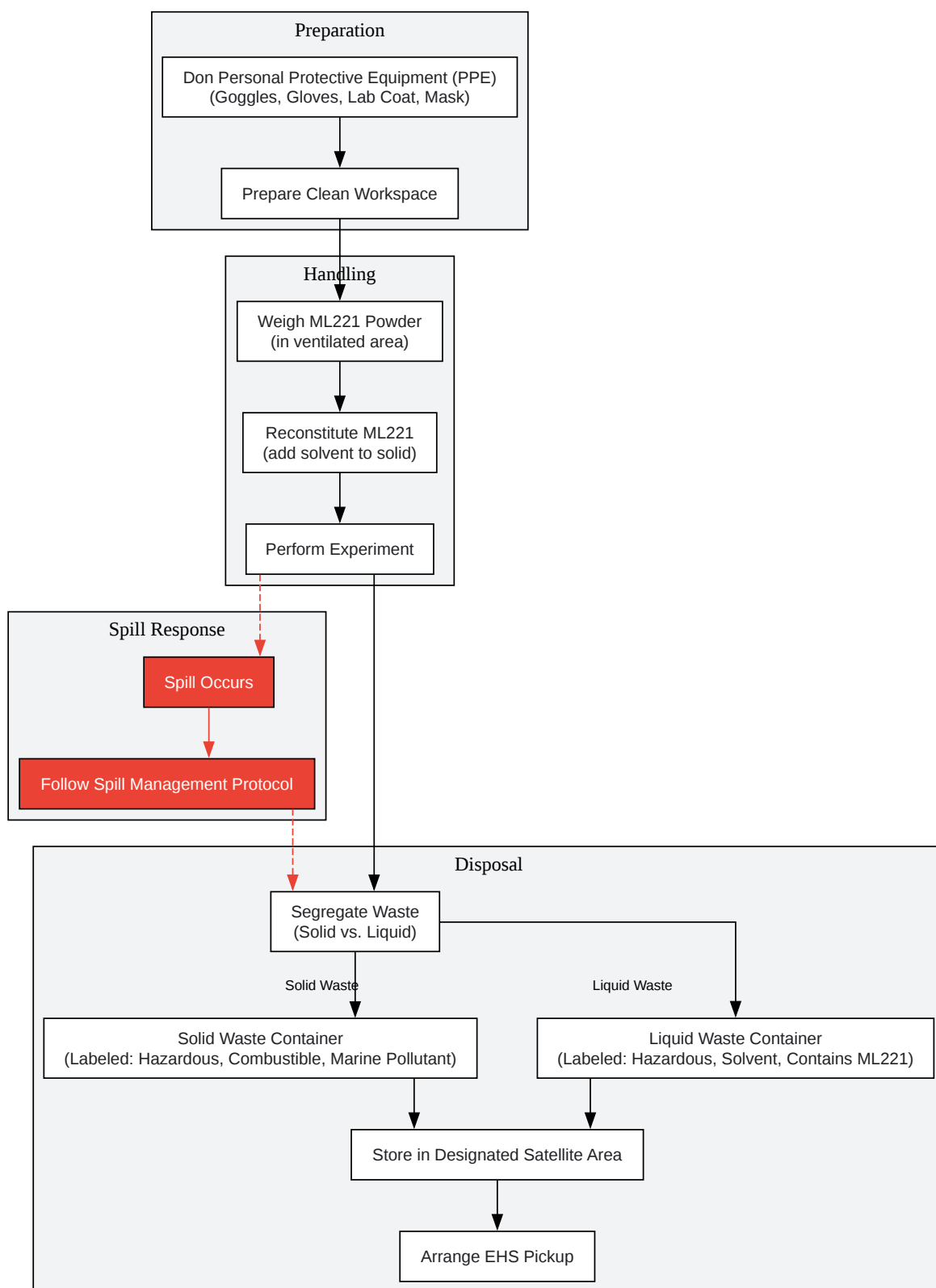
Experimental Protocols

Detailed methodologies for key experiments characterizing **ML221** as an APJ receptor antagonist, such as cAMP and β-arrestin assays, can be found in the primary literature. A representative protocol for a GPCR antagonist using a Homogeneous Time Resolved Fluorescence (HTRF) format for a cAMP assay is as follows:

- **Cell Plating:** Seed cells expressing the apelin receptor into an appropriate assay plate at a predetermined density and incubate overnight.
- **Compound Addition:** Add serially diluted **ML221** or vehicle control to the respective wells.
- **Agonist Stimulation:** Add a concentration of Apelin-13 that elicits a robust response to all wells except for the basal control.

- Incubation: Incubate the plate at room temperature for a specified time to allow for the modulation of cAMP levels.
- Lysis and Detection: Add a lysis buffer containing HTRF detection reagents (cAMP-d2 and an anti-cAMP antibody labeled with a fluorescent donor).
- Data Acquisition: After another incubation period, read the HTRF signal on a compatible plate reader. The signal ratio is inversely proportional to the amount of cAMP produced.
- Data Analysis: Generate a dose-response curve to calculate the IC₅₀ value for **ML221**.

Safe Handling Workflow for ML221



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Caption: Workflow for the safe handling and disposal of **ML221**.

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